

6-Amino-1-methyl-5-nitrosouracil CAS number 6972-78-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Amino-1-methyl-5-nitrosouracil

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An In-depth Technical Guide to **6-Amino-1-methyl-5-nitrosouracil**

COMPOUND AT A GLANCE

CAS Number: 6972-78-7 Chemical Name: **6-Amino-1-methyl-5-nitrosouracil** Synonyms: 6-Amino-1-methyl-5-nitroso-1H-pyrimidine-2,4-dione, 6-Amino-1-methyl-5-nitroso-2,4(1H,3H)-pyrimidinedione, NSC 62582.[1][2]

Introduction

6-Amino-1-methyl-5-nitrosouracil is a heterocyclic compound derived from uracil, a key nucleobase. Its distinct chemical structure, featuring an amino group at the 6-position and a nitroso group at the 5-position, imparts unique reactivity and biological activity. This makes it a valuable intermediate in organic synthesis and a compound of interest for pharmacological research. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and relevant experimental protocols for researchers in chemistry and drug development. The primary known applications include its use as a precursor in the synthesis of more complex molecules, its potential as an antimicrobial agent, and its function as a bidentate ligand in coordination chemistry, notably in forming complexes with platinum(II).[1][3][4][5]

Physicochemical and Structural Data

The structural and physical properties of **6-Amino-1-methyl-5-nitrosouracil** are summarized below. These characteristics are fundamental for its application in experimental settings,

influencing its solubility, stability, and reactivity.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₆ N ₄ O ₃	[1] [6] [7]
Molecular Weight	170.13 g/mol	[6] [7] [8]
Appearance	Violet / Purple crystalline powder or solid	[4] [9]
Melting Point	>300 °C (lit.)	[1] [8]
Solubility	Soluble in DMSO	[1]
pKa	7.08 ± 0.40 (Predicted)	[1]
LogP	-0.36510 (Predicted)	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	5	[1]
Density	1.83 g/cm ³ (Predicted)	[1]

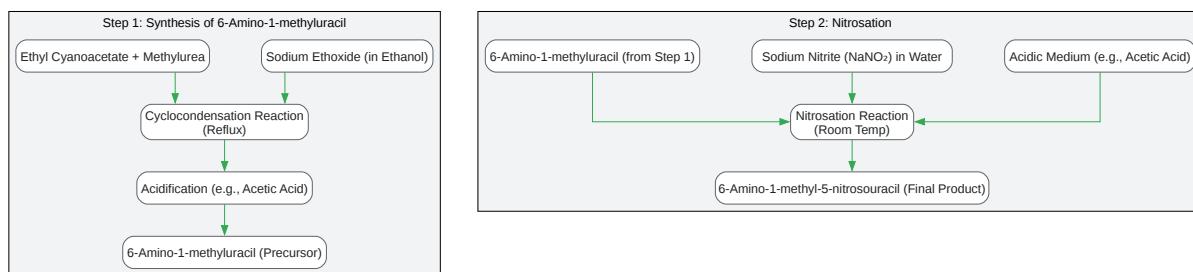
Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	6972-78-7	[6] [7]
EC Number	230-213-6	[1] [6] [8]
PubChem CID	81448	[2]
ChEMBL ID	CHEMBL529879	[1]
SMILES	CN1C(=C(C(=O)NC1=O)N=N)O	[7] [8]
InChI Key	AHOWVSJPUQTRNN- UHFFFAOYSA-N	[8]

Synthesis and Logic

The synthesis of **6-Amino-1-methyl-5-nitrosouracil** is typically achieved via a two-step process. First, the precursor 6-amino-1-methyluracil is synthesized, followed by nitrosation at the C5 position.

Logical Workflow for Synthesis



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Caption: General workflow for the two-step synthesis of the target compound.

Experimental Protocol: Synthesis

This protocol is based on established methods for the synthesis of related aminouracils and their subsequent nitrosation.[2][10][11]

Step 1: Synthesis of 6-Amino-1-methyluracil (Precursor)

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, prepare a solution of sodium ethoxide by dissolving sodium metal (1.0 eq.) in absolute ethanol under an inert atmosphere.
- Reaction Initiation: To the sodium ethoxide solution, add methylurea (1.0 eq.) and ethyl cyanoacetate (1.0 eq.).
- Cyclocondensation: Heat the mixture to reflux with vigorous stirring for 4-6 hours. The reaction mixture may become a thick solid.
- Work-up: After cooling to room temperature, add hot water to dissolve the solid. Neutralize the solution to approximately pH 6 using glacial acetic acid.
- Isolation: Cool the solution in an ice bath to precipitate the product. Collect the solid by filtration, wash with cold water and ethanol, and dry under vacuum to yield 6-amino-1-methyluracil.

Step 2: Nitrosation to form **6-Amino-1-methyl-5-nitrosouracil**

- Suspension: Suspend the 6-amino-1-methyluracil (1.0 eq.) from Step 1 in water containing a catalytic amount of glacial acetic acid in a beaker with stirring.
- Nitrosating Agent: Prepare a solution of sodium nitrite (NaNO_2) (1.0 eq.) in a minimal amount of water.
- Reaction: Add the sodium nitrite solution dropwise to the stirred suspension at room temperature. Stirring is continued for 30-60 minutes. A distinct color change to deep violet or rose-red indicates the formation of the nitroso compound.^[9]
- Isolation and Purification: Collect the violet precipitate by filtration. Wash the solid thoroughly with cold water, followed by a small amount of cold ethanol to remove impurities.
- Drying: Dry the final product, **6-Amino-1-methyl-5-nitrosouracil**, in a desiccator.

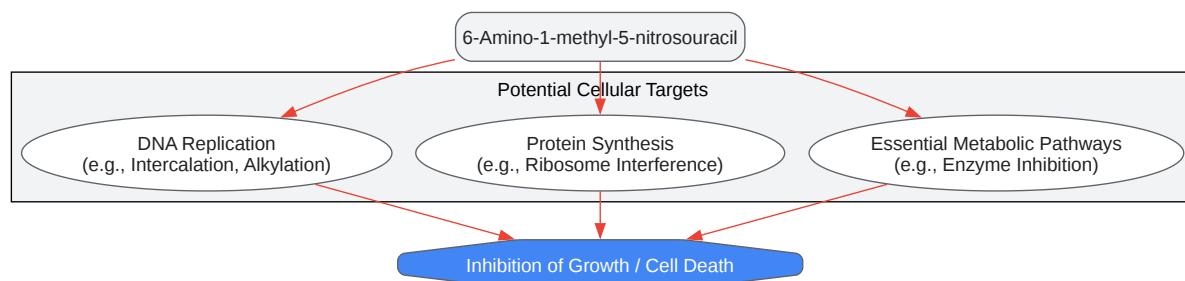
Applications in Research and Development

Antimicrobial Activity

6-Amino-1-methyl-5-nitrosouracil is reported to possess antimicrobial properties.[1][3][4]

While the specific molecular mechanism and signaling pathways are not extensively detailed in the literature, the activity is likely related to the chemical reactivity of the uracil scaffold and the nitroso group, which can potentially interfere with essential cellular processes in microorganisms.

Hypothesized Antimicrobial Mechanisms



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Caption: Generalized potential mechanisms of antimicrobial action.

Experimental Protocol: Antimicrobial Susceptibility Testing (Agar Disk Diffusion)

This protocol provides a general method to evaluate the antimicrobial activity of the title compound.

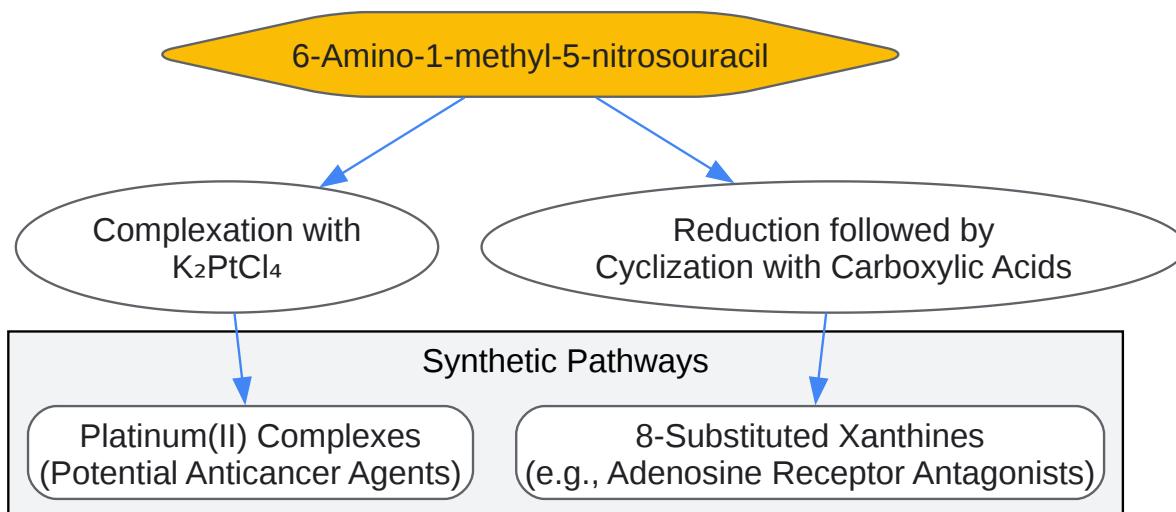
- Media Preparation: Prepare Mueller-Hinton agar plates according to the manufacturer's instructions.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) equivalent to a 0.5 McFarland standard.
- Plating: Uniformly swab the entire surface of the agar plates with the microbial suspension.

- Disk Application: Prepare stock solutions of **6-Amino-1-methyl-5-nitrosouracil** in DMSO. Aseptically apply sterile paper disks (6 mm diameter) to the agar surface. Pipette a defined volume (e.g., 10 μ L) of the test compound solution onto each disk. A disk with DMSO serves as the negative control.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- Data Analysis: Measure the diameter of the zone of inhibition (in mm) around each disk. A larger zone indicates greater antimicrobial activity.

Ligand for Platinum(II) Complexes

The nitrogen and oxygen atoms in the **6-Amino-1-methyl-5-nitrosouracil** structure allow it to act as a bidentate ligand, capable of forming stable complexes with metal ions like platinum(II). [5] Such complexes are of interest in the development of novel anticancer agents, analogous to cisplatin but with potentially different activity profiles and reduced side effects.

Logical Diagram: Role as a Chemical Precursor



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Caption: Role as an intermediate in synthesizing bioactive compounds.

Experimental Protocol: Synthesis of a Platinum(II) Complex

This protocol is adapted from a general procedure for complexing nitrogen-containing heterocyclic ligands with potassium tetrachloroplatinate.[12]

- Ligand Solution: Dissolve **6-Amino-1-methyl-5-nitrosouracil** (2.0 eq.) in a suitable solvent (e.g., water-acetone mixture).
- Platinum Salt Solution: In a separate flask, dissolve potassium tetrachloroplatinate (K_2PtCl_4) (1.0 eq.) in water.
- Complexation Reaction: Slowly add the ligand solution to the stirred K_2PtCl_4 solution at room temperature. The reaction should be carried out in the dark to prevent photo-decomposition.
- Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC). The reaction may take several hours to days to complete.
- Isolation: Upon completion, the platinum complex, often a colored precipitate, is collected by filtration.
- Purification: Wash the precipitate with water and an appropriate organic solvent (e.g., acetone) to remove unreacted starting materials. The product can be further purified by column chromatography or recrystallization if necessary.
- Characterization: Confirm the structure of the complex using techniques such as 1H NMR, ^{195}Pt NMR, IR spectroscopy, and elemental analysis.

Safety and Handling

6-Amino-1-methyl-5-nitrosouracil is classified as an irritant. Standard laboratory safety precautions should be strictly followed.

- Hazard Classifications: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][5][8][12][13]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[5][9] Use a dust mask or work in a fume hood to avoid inhaling the powder.[8]

- Handling: Avoid generating dust.[5][9] Store in a cool, dry, and well-ventilated place in a tightly sealed container.[9]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[5][12]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[5][9][12]
 - Inhalation: Move the person to fresh air.[5][9]
 - Ingestion: Wash out mouth with water.[5][9]
 - In all cases of exposure, seek medical attention.[5][9]
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[5][9]

Conclusion

6-Amino-1-methyl-5-nitrosouracil (CAS: 6972-78-7) is a versatile chemical building block with established utility and potential in medicinal chemistry. Its straightforward synthesis and reactive functional groups make it an important precursor for developing novel therapeutic agents, particularly antimicrobial compounds and platinum-based anticancer drugs. The protocols and data presented in this guide offer a foundational resource for researchers aiming to explore the chemistry and biological applications of this compound. Further investigation into its specific mechanisms of action is warranted and represents a promising area for future research.

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- To cite this document: BenchChem. [6-Amino-1-methyl-5-nitrosouracil CAS number 6972-78-7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114625#6-amino-1-methyl-5-nitrosouracil-cas-number-6972-78-7]

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